

Application Notes and Protocols: Thermoelectric Properties of Copper Antimonide Alloys

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Copper antimonide*

Cat. No.: *B3365151*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the thermoelectric properties of **copper antimonide** (Cu-Sb) based alloys, detailing their synthesis, characterization, and performance. The information is intended to guide researchers in the exploration and development of these materials for thermoelectric applications.

Thermoelectric Performance of Copper Antimonide Based Alloys

Copper antimonide alloys, particularly in the form of ternary and quaternary chalcogenides, have emerged as promising p-type thermoelectric materials. Their performance is dictated by the dimensionless figure of merit (ZT), which is a function of the Seebeck coefficient (S), electrical conductivity (σ), and thermal conductivity (κ) ($ZT = S^2\sigma T/\kappa$).

Table 1: Thermoelectric Properties of Copper Antimony Chalcogenide Alloys

Material Composition	Synthesis Method	Temperature (K)	Seebeck Coefficient ($\mu\text{V/K}$)	Electrical Conductivity (S/cm)	Thermal Conductivity (W/m·K)	Figure of Merit (ZT)
$\text{Cu}_3\text{Sb}_{0.97}\text{Ge}_{0.03}\text{Se}_2\text{S}_{1.2}$	Mechanical Alloying + Hot Pressing	650	-	-	-	0.89
$\text{Cu}_2\text{Se}_{0.98}\text{S}_{b_{0.02}}$	Mechanical Alloying + Solid-State Reaction	823	-	-	-	1.22
5 mol. % Sn-doped Cu_3SbS_4	Alloying + Spark Plasma Sintering	623	-	-	-	0.69
$\text{Cu}_3\text{SbS}_{2.4}\text{Se}_{1.6}$	Mechanical Alloying + Hot Pressing	623	-	-	0.56	0.39
$\text{CuSbTe}_{1.2}\text{Se}_{0.8}$	Melting + Ball Milling	550	-	-	-	0.33

Note: Specific values for Seebeck coefficient, electrical, and thermal conductivity were not always provided in the summarized sources.

Experimental Protocols

Synthesis of Copper Antimonide Based Alloys

A common and effective method for synthesizing **copper antimonide** based thermoelectric materials is through a combination of mechanical alloying and powder consolidation techniques like hot pressing or spark plasma sintering (SPS).

Protocol: Synthesis by Mechanical Alloying and Spark Plasma Sintering (SPS)

- Precursor Preparation:
 - Weigh stoichiometric amounts of high-purity elemental powders of copper (Cu), antimony (Sb), and the desired chalcogen (Sulfur - S, Selenium - Se, or Tellurium - Te). Doping elements (e.g., Germanium - Ge, Tin - Sn) can be added at this stage.
- Mechanical Alloying:
 - Load the precursor powders into a hardened steel or tungsten carbide vial along with stainless steel or tungsten carbide balls. The ball-to-powder weight ratio is typically maintained between 10:1 and 20:1.
 - Seal the vial under an inert atmosphere (e.g., Argon) to prevent oxidation.
 - Perform high-energy ball milling for a duration ranging from 10 to 50 hours. The milling process induces solid-state reactions and forms the desired alloyed powder.
- Powder Consolidation (Spark Plasma Sintering):
 - Load the mechanically alloyed powder into a graphite die.
 - Place the die into the SPS chamber.
 - Apply a uniaxial pressure, typically in the range of 40-80 MPa.
 - Heat the powder to a sintering temperature between 600 K and 800 K using pulsed DC current. The heating rate is typically controlled at 50-100 K/min.
 - Hold at the sintering temperature for a short duration, usually 5-15 minutes, to achieve high densification.
 - Cool the consolidated pellet to room temperature.
- Post-Sintering Processing:

- Remove the sintered pellet from the die and polish its surfaces to remove any graphite contamination and to ensure flat, parallel surfaces for subsequent measurements.

Characterization of Thermoelectric Properties

Accurate characterization of the Seebeck coefficient, electrical conductivity, and thermal conductivity is crucial for determining the ZT value.

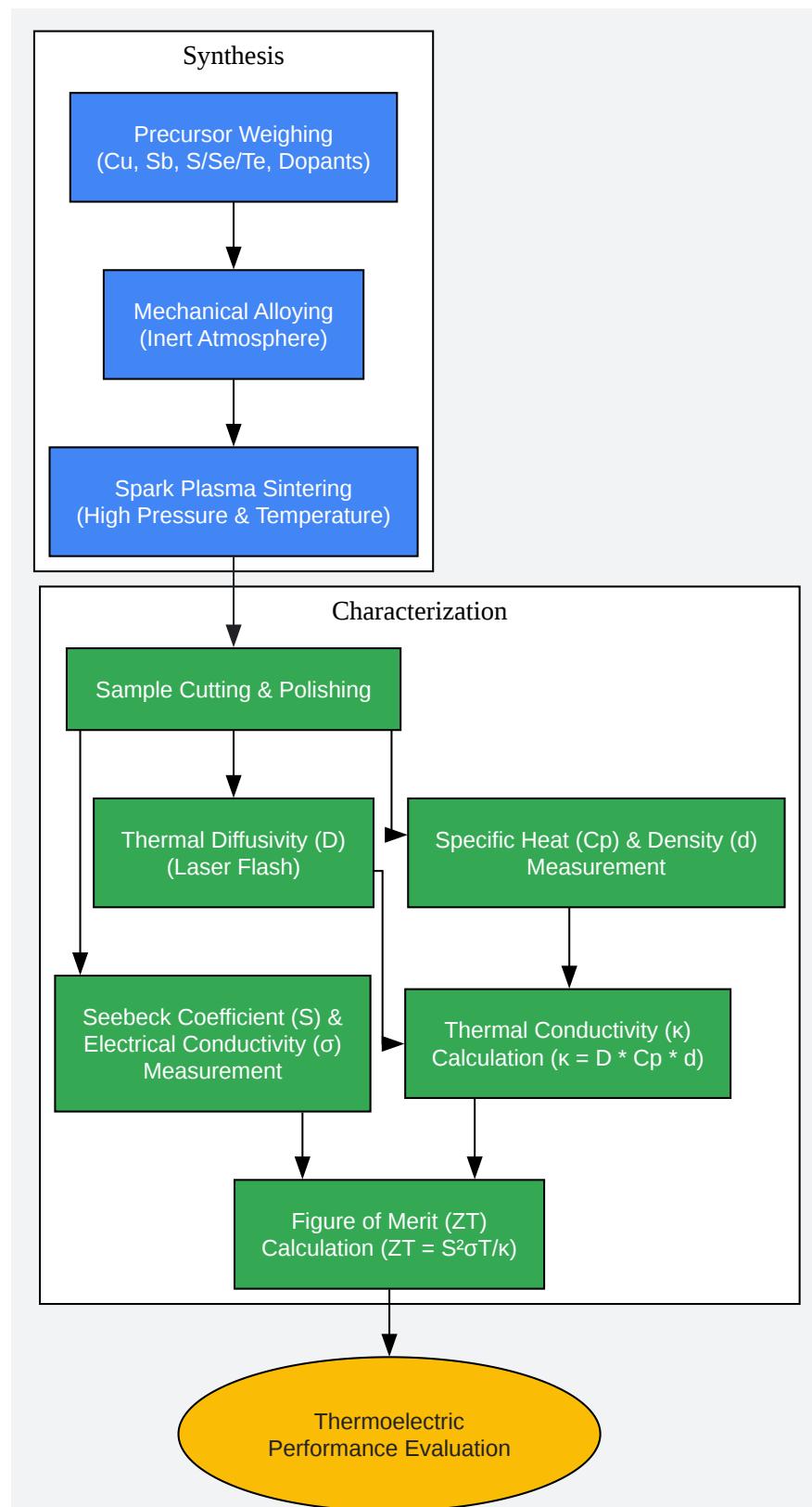
Protocol: Measurement of Thermoelectric Properties

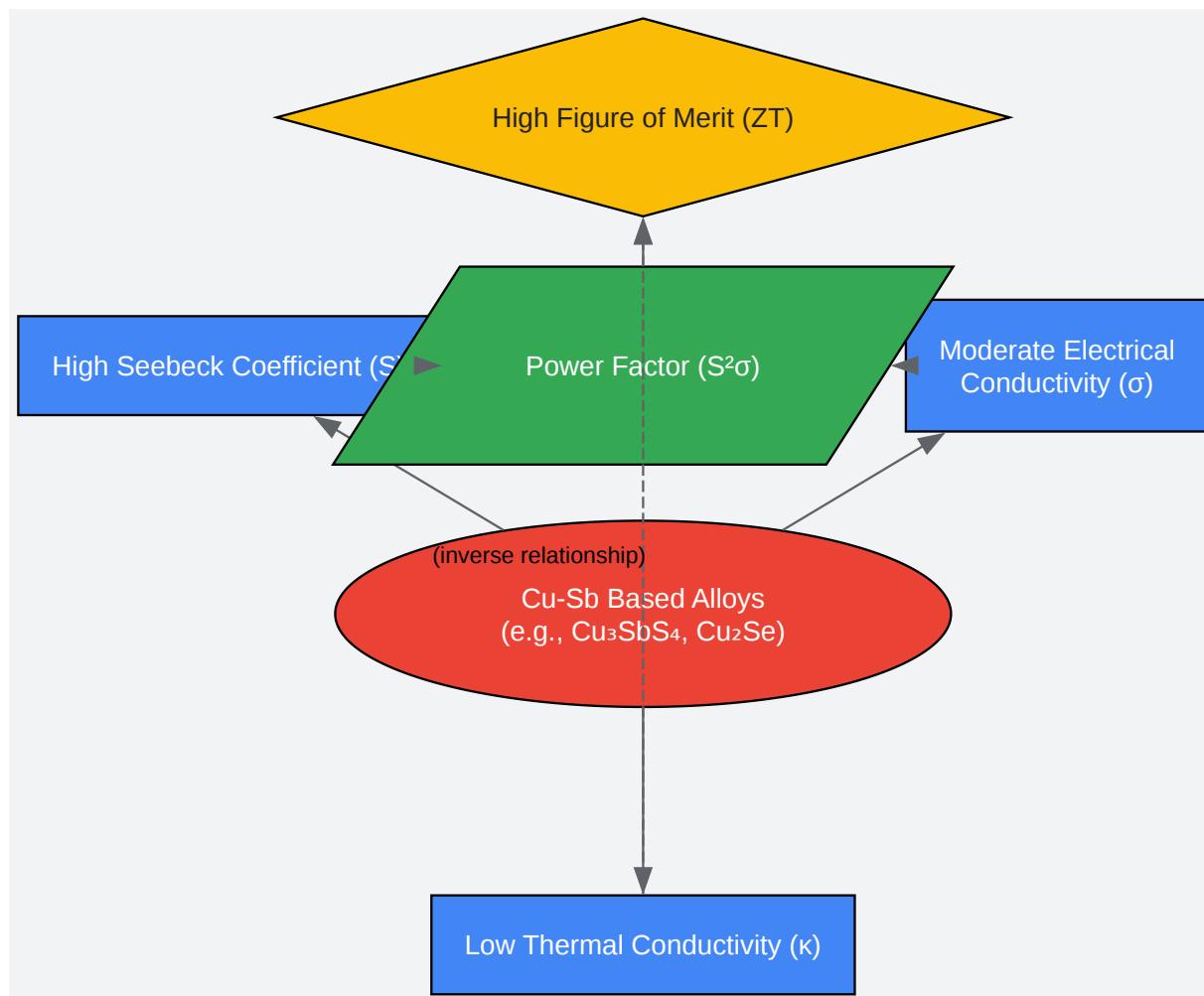
- Sample Preparation:
 - Cut the sintered pellet into rectangular bars (for Seebeck coefficient and electrical conductivity) and a thin disk (for thermal diffusivity) of appropriate dimensions using a low-speed diamond saw.
- Seebeck Coefficient and Electrical Conductivity Measurement:
 - These two properties are often measured simultaneously using a commercial system (e.g., ULVAC-RIKO ZEM-3).
 - Mount the bar-shaped sample in the measurement apparatus.
 - Establish a temperature gradient across the length of the sample.
 - Measure the voltage generated across the sample (ΔV) and the temperature difference (ΔT). The Seebeck coefficient is calculated as $S = -\Delta V/\Delta T$.
 - Pass a known DC current (I) through the sample and measure the voltage drop (V) across a defined distance (L) with a known cross-sectional area (A). The electrical resistivity (ρ) is calculated using the four-probe method ($\rho = (V/I) * (A/L)$), and the electrical conductivity is its reciprocal ($\sigma = 1/\rho$).
 - Perform these measurements over the desired temperature range, typically from room temperature up to the material's operational limit.
- Thermal Conductivity Measurement:

- The total thermal conductivity (κ) is calculated from the thermal diffusivity (D), specific heat capacity (C_p), and density (d) of the material using the formula: $\kappa = D * C_p * d$.
- Thermal Diffusivity (D): Measure the thermal diffusivity of the disk-shaped sample using the laser flash method (e.g., Netzsch LFA 457). A laser pulse heats one side of the sample, and an infrared detector measures the temperature rise on the opposite side as a function of time.
- Specific Heat Capacity (C_p): Determine the specific heat capacity using a differential scanning calorimeter (DSC).
- Density (d): Measure the geometric density of the sintered pellet.

- Figure of Merit (ZT) Calculation:
 - Using the measured values of S, σ , and κ at a given absolute temperature (T), calculate the dimensionless figure of merit: $ZT = S^2\sigma T/\kappa$.

Visualizations





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com